

Essential Safety and Handling Protocols for Acipimox-13C2,15N2

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Compound of Interest

Compound Name: Acipimox-13C2,15N2

Cat. No.: B12360645

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling of **Acipimox-13C2,15N2**

This document provides crucial safety and logistical information for the handling and disposal of **Acipimox-13C2,15N2**, a stable isotope-labeled version of the antilipolytic agent Acipimox. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Hazard Identification and Classification

Acipimox is classified as hazardous.[1] It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.[1] It may also cause respiratory irritation.[1] The toxicological properties of this compound have not been fully investigated.[2]

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1][3]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **Acipimox-13C2,15N2**, the use of appropriate personal protective equipment is mandatory.^[1] Engineering controls, such as ensuring adequate ventilation and providing accessible safety showers and eye wash stations, are also essential.^[1]

Protection Type	Recommended Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn to prevent eye contact. ^[1]
Hand Protection	Protective gloves	Impervious gloves are required. ^[1]
Skin and Body Protection	Impervious clothing, lab coat	A protective disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs should be worn. ^[4]
Respiratory Protection	Suitable respirator (e.g., N95 dust mask)	Use in well-ventilated areas. ^[1] Avoid breathing dust. ^{[1][3]}

Handling and Storage

Handling:

- Wash hands thoroughly after handling.^{[1][3]}
- Do not eat, drink, or smoke when using this product.^[1]
- Use only outdoors or in a well-ventilated area.^[1]
- Avoid dust formation.^[2]
- Keep away from sources of ignition.^[3]

Storage:

- Store in a well-ventilated place. Keep container tightly closed.[1]
- Store locked up.[1]
- Recommended storage temperature is 2-8°C.
- Keep refrigerated to maintain product quality.[2]

First Aid Measures

In case of exposure, follow these first aid protocols:

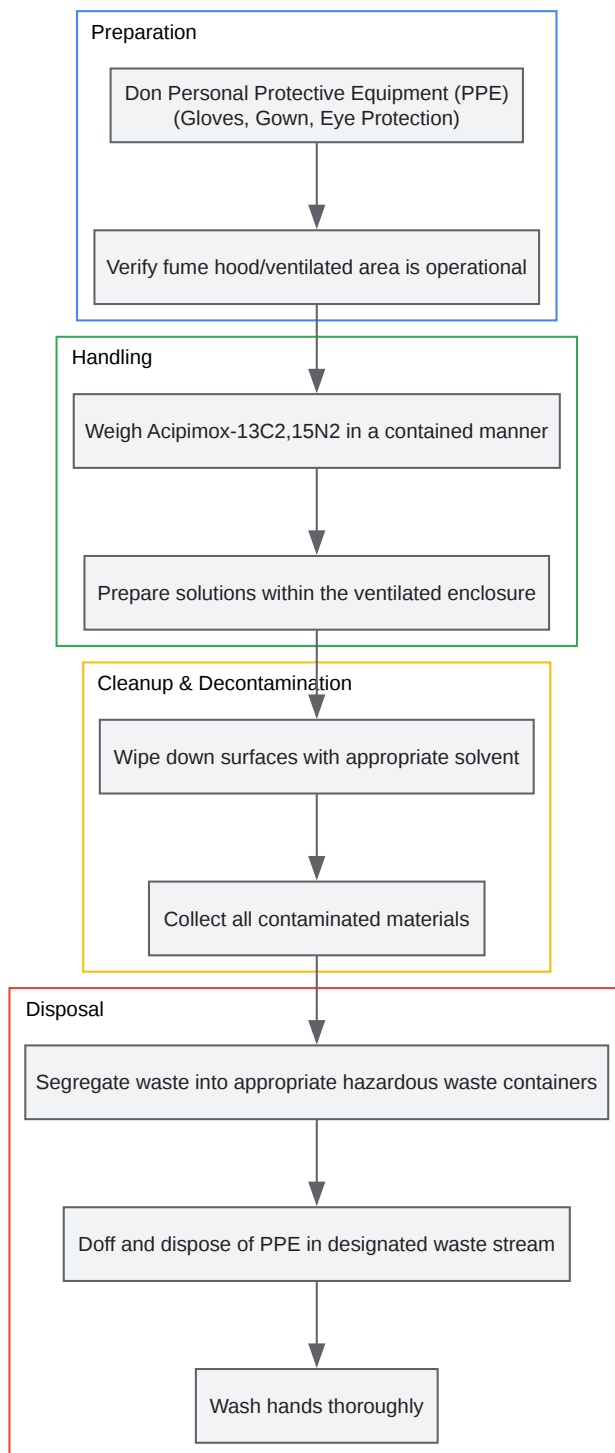
Exposure Route	First Aid Procedure
If Inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[1]
If on Skin	Wash with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1]
If in Eyes	Rinse cautiously with water for several minutes.[1][3] Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] If eye irritation persists, get medical advice/attention.[3]
If Swallowed	Rinse mouth.[1] Do NOT induce vomiting. Call a physician.[1]

Disposal Plan

Contaminated materials and the compound itself should be disposed of in accordance with institutional, local, state, and federal regulations. Do not empty into drains.[2] Sweep up and shovel spilled material into suitable, closed containers for disposal.[2]

Procedural Workflow for Handling Acipimox- **¹³C₂,¹⁵N₂**

The following diagram outlines the logical steps for the safe handling of **Acipimox-¹³C₂,¹⁵N₂** from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Acipimox-13C2,15N2**.

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